

Navigating the Disposal of DL-Serine-2,3,3-d3: A Comprehensive Guide

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Compound of Interest

Compound Name: **DL-Serine-2,3,3-d3**

Cat. No.: **B566066**

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For researchers and scientists in the dynamic field of drug development, the meticulous management of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **DL-Serine-2,3,3-d3**, a deuterated stable isotope of the amino acid DL-Serine. Adherence to these procedures is critical for ensuring a safe laboratory environment and maintaining regulatory compliance.

Core Safety and Handling Protocols

DL-Serine-2,3,3-d3, like its non-deuterated counterpart, is not classified as a hazardous substance under normal handling conditions. However, standard laboratory hygiene and safety practices should always be observed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. In the event of a spill, the material should be swept up, avoiding dust formation, and placed in a suitable container for disposal[1][2].

Step-by-Step Disposal Procedure

The disposal of **DL-Serine-2,3,3-d3** should be conducted in a manner that is both safe and environmentally responsible. The following step-by-step protocol outlines the recommended procedure:

- Containerization: Unused or waste **DL-Serine-2,3,3-d3** should be kept in its original container whenever possible. If the original container is not available, a clean, dry, and clearly labeled container should be used. Ensure the container is tightly sealed to prevent

any leakage or contamination. It is crucial not to mix **DL-Serine-2,3,3-d3** waste with other chemical waste streams[2].

- Labeling: The waste container must be clearly and accurately labeled with the full chemical name, "**DL-Serine-2,3,3-d3**," and the CAS number, "70094-78-9."
- Consultation with EHS: Before proceeding with disposal, it is imperative to consult with your institution's Environmental Health and Safety (EHS) office. They will provide specific guidance based on local and national regulations for non-hazardous chemical waste.
- Professional Disposal: The recommended method for the final disposal of **DL-Serine-2,3,3-d3** is to engage a licensed professional waste disposal service[1]. Your EHS office can typically facilitate this process.
- Empty Containers: Empty containers that previously held **DL-Serine-2,3,3-d3** should be handled in the same manner as the product itself and disposed of according to institutional guidelines for empty chemical containers.

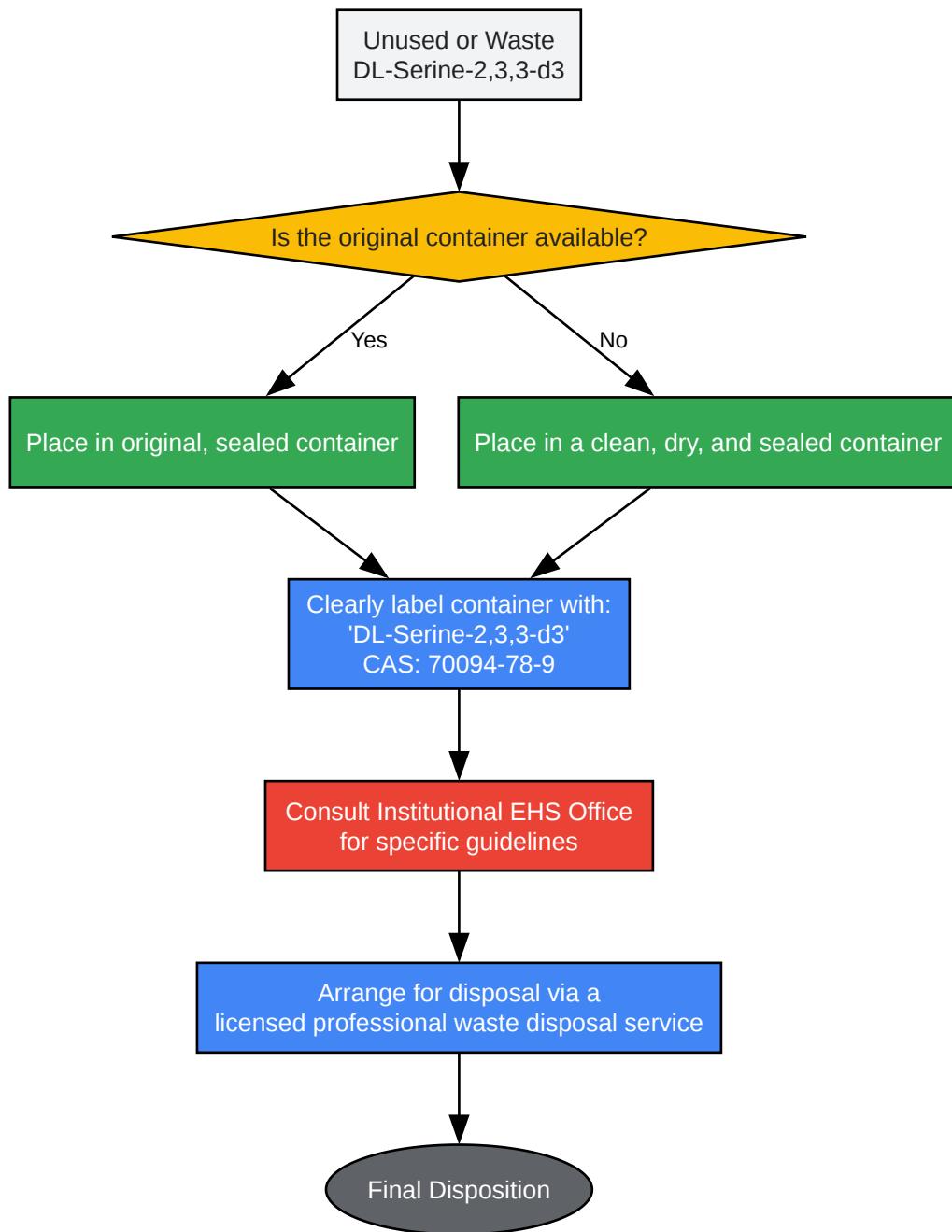
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for **DL-Serine-2,3,3-d3**.

Property	Value	Source
CAS Number	70094-78-9	
Molecular Formula	$C_3H_4D_3NO_3$	
Molecular Weight	108.11 g/mol	
Hazard Classification	Not a hazardous substance or mixture	
Storage Temperature	Room temperature	

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **DL-Serine-2,3,3-d3**, from initial handling to final disposition.



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Disposal workflow for **DL-Serine-2,3,3-d3**.

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References

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